

Trimethylgallium (TMGa) CAS number and safety data sheet

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Compound of Interest

Compound Name: Trimethylgallium

Cat. No.: B075665

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An In-depth Technical Guide to **Trimethylgallium** (TMGa)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, safety data, and handling protocols for **Trimethylgallium** (TMGa). The following sections detail its chemical identity, physical and chemical properties, hazard classifications, and recommended safety procedures.

Chemical Identification

- Chemical Name: **Trimethylgallium**[\[1\]](#)
- Synonyms: TMGa, TMG, Me₃Ga, trimethylgallane[\[1\]](#)[\[2\]](#)
- CAS Number: 1445-79-0[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- EC Number: 215-897-6[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: Ga(CH₃)₃ or C₃H₉Ga[\[1\]](#)[\[2\]](#)

Physicochemical Data

The following table summarizes the key physical and chemical properties of **Trimethylgallium**.

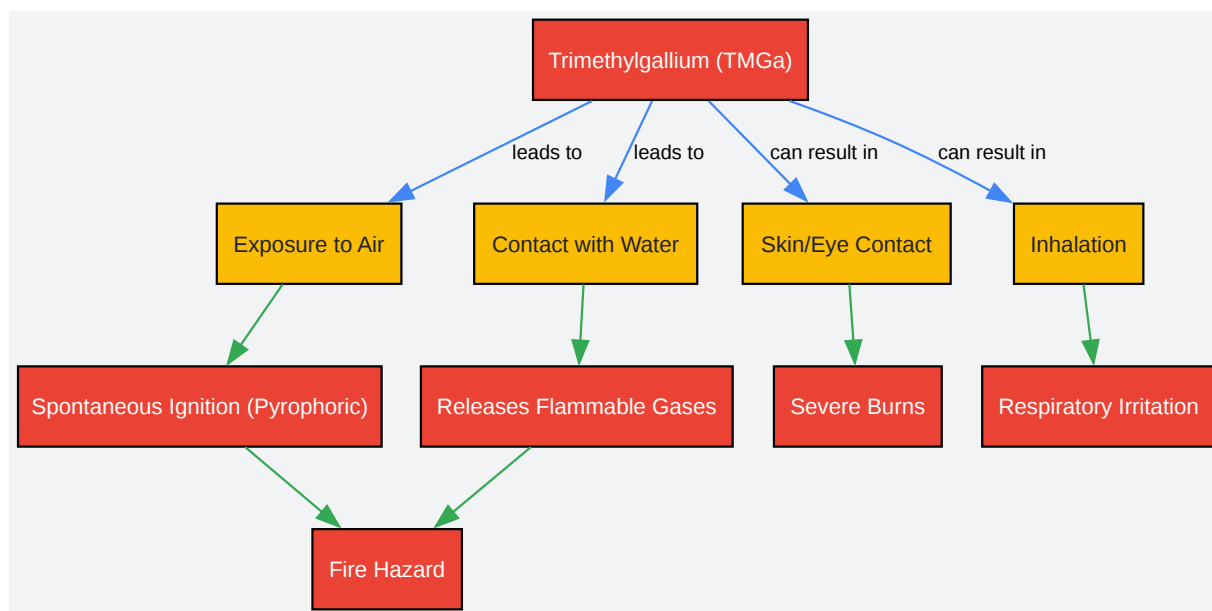
Property	Value	Citations
Molecular Weight	114.83 g/mol	[1][3][5]
Appearance	Colorless liquid	[2][4]
Melting Point	-15 °C (5 °F; 258 K)	[1][2]
Boiling Point	55.7 °C (132.3 °F; 328.8 K)	[1][2][4]
Density	1.151 g/cm ³	[1][4]
Flash Point	-18 °C	[1]
Solubility in Water	Reacts violently	[2][4]
Decomposition Temperature	120 °C (248 °F)	[6]

Hazard Identification and Classification

Trimethylgallium is a hazardous material that poses significant risks if not handled correctly. It is classified as pyrophoric, meaning it can ignite spontaneously in air, and it reacts violently with water.[2][4][6][7]

Hazard Classification	GHS Code	Description	Citations
Pyrophoric Liquids	H250	Catches fire spontaneously if exposed to air.	[1] [6] [7]
Substances which in contact with water emit flammable gases	H260	In contact with water releases flammable gases which may ignite spontaneously.	[1] [6] [7]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.	[1] [6] [7]
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage.	[7]
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation.	[7]

Logical Relationship of TMGa Hazards



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Caption: Logical relationships of **Trimethylgallium** hazards.

Experimental Protocols

Safe Handling of Trimethylgallium

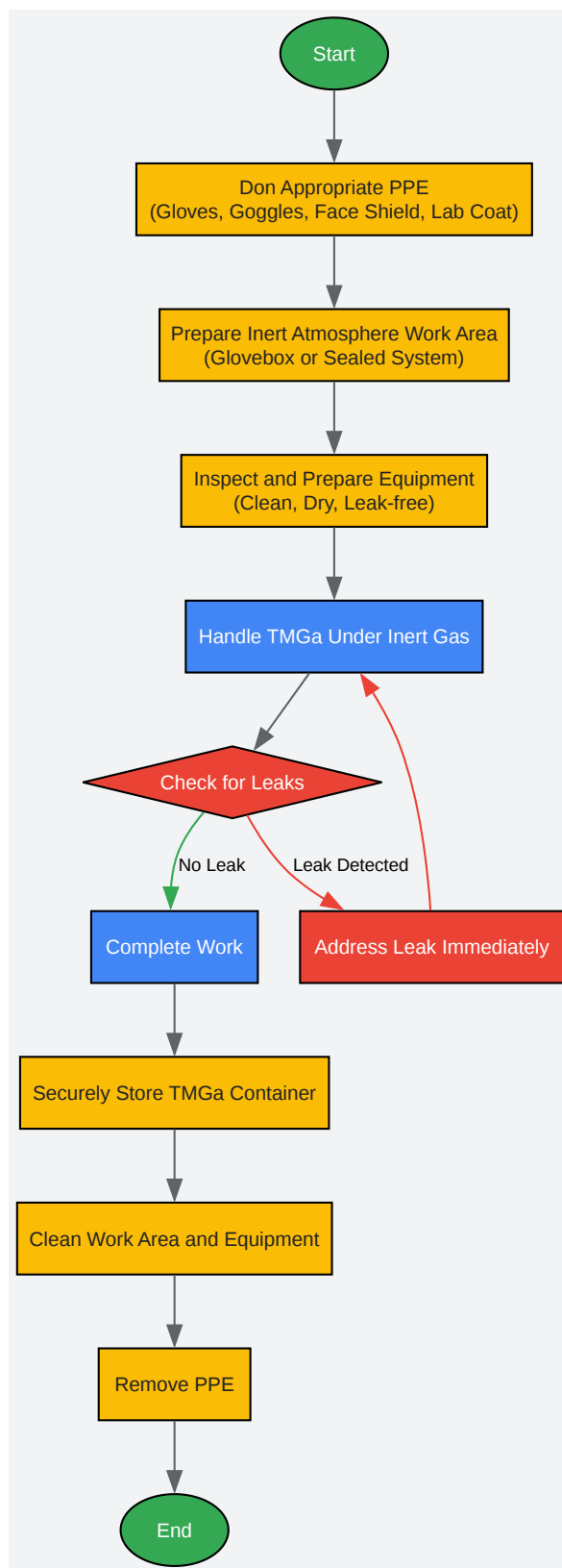
Due to its pyrophoric and water-reactive nature, **Trimethylgallium** must be handled with extreme caution in a controlled environment.

Methodology:

- Work Area: All manipulations of **Trimethylgallium** must be conducted in a glovebox or a sealed system under an inert atmosphere (e.g., nitrogen or argon with <50 ppm oxygen).[8] The work area should be equipped with a local exhaust ventilation system.[9]
- Personal Protective Equipment (PPE):
 - Gloves: Neoprene or nitrile rubber gloves are required.[7][8]

- Eye Protection: A full face shield with chemical workers' goggles must be worn. Contact lenses should not be worn.[\[7\]](#)[\[8\]](#)
- Clothing: A fire-resistant laboratory jacket or protective clothing is mandatory.[\[7\]](#)[\[8\]](#)
- Dispensing:
 - Use a check valve or trap to prevent hazardous backflow into the container.[\[4\]](#)
 - Ensure all equipment used for TMGa service is thoroughly cleaned, dried, and leak-free before use.[\[4\]](#)
 - Ground and bond the container and receiving equipment to prevent static discharge.[\[7\]](#)
- Storage:
 - Store in sealed containers under an inert atmosphere.[\[8\]](#)
 - Protect containers from physical damage.[\[4\]](#)
 - Do not allow storage temperatures to exceed 51°C (125°F).[\[4\]](#)
 - Store away from flammable materials.[\[4\]](#)

Workflow for Safe Handling of TMGa



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Caption: Experimental workflow for the safe handling of TMGa.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the exposed person to an uncontaminated area immediately. If breathing is difficult, administer oxygen. If breathing has stopped, apply artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush the affected area with large quantities of water. Remove contaminated clothing if it is not stuck to the skin. Call a physician immediately.[\[4\]](#)[\[6\]](#)
- Eye Contact: Flush contaminated eyes with large quantities of water for at least 15 minutes, holding the eyelids open. Immediately call an ophthalmologist.[\[4\]](#)[\[6\]](#)
- Ingestion: Make the victim drink water (two glasses at most). Do not induce vomiting due to the risk of perforation. Call a physician immediately.[\[6\]](#)

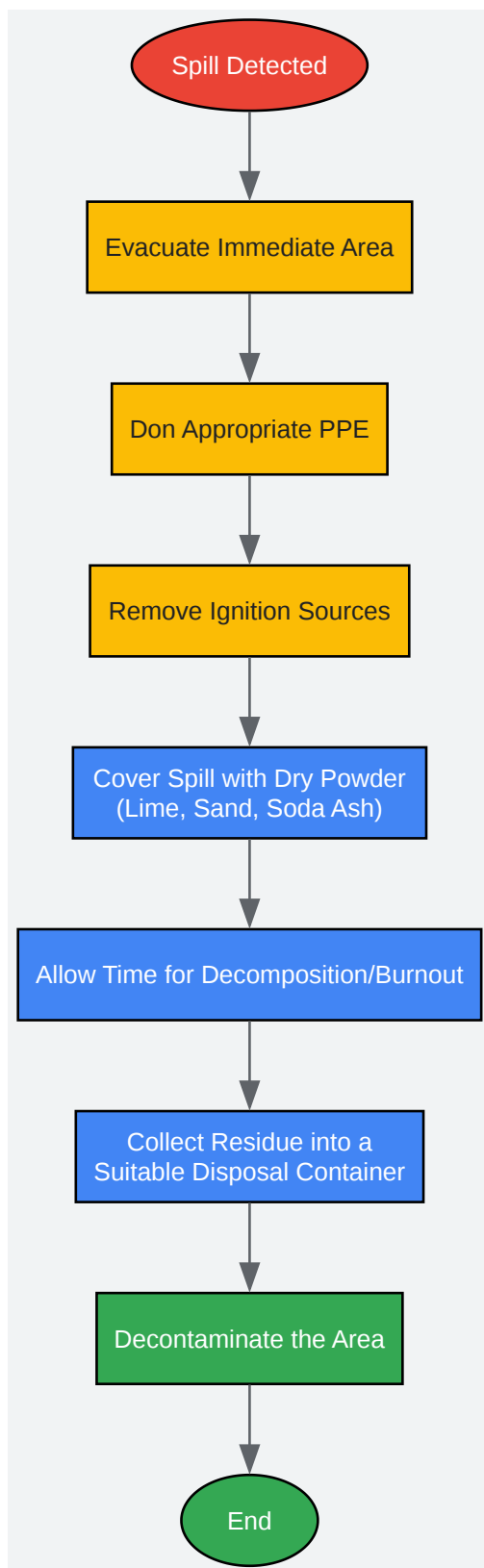
Fire-Fighting Measures:

- Extinguishing Media: Use dry powder, soda ash, or lime.[\[4\]](#)[\[8\]](#)
- Unsuitable Extinguishing Media: NEVER use water, foam, or halogenated compounds.[\[4\]](#)
- Procedure: If possible and without risk, stop the flow of **Trimethylgallium** to the fire.[\[4\]](#)

Spill Response:

- Evacuate and Isolate: Evacuate the area and isolate the spill.
- Ignition Sources: Remove all sources of ignition from the vicinity.
- Containment: Cover the spill with dry chemical extinguishing powder, lime, sand, or soda ash.[\[8\]](#) Do not use water.[\[8\]](#)
- Decomposition: Allow time for the material to decompose or for any fire to burn out.
- Cleanup: Once the reaction has ceased, sweep the material into a suitable container for disposal.

Workflow for TMGa Spill Response



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Caption: Experimental workflow for TMGa spill response.

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